

"vinyl phenyl acetate physical and chemical properties"

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Compound of Interest

Compound Name: Vinyl phenyl acetate

Cat. No.: B102308

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Vinyl Phenyl Acetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vinyl phenyl acetate (ethenyl 2-phenylacetate) is an organic compound with the chemical formula $C_{10}H_{10}O_2$.^[1] As a molecule incorporating both a vinyl group and a phenylacetate moiety, it holds potential for a variety of chemical transformations, including polymerization and ester hydrolysis. This technical guide provides a detailed overview of the known physical and chemical properties of **vinyl phenyl acetate**, alongside methodologies for its synthesis, analysis, and potential reaction pathways. Due to the limited availability of experimental data for **vinyl phenyl acetate**, information from the closely related compounds, vinyl acetate and phenyl acetate, is included for comparative purposes where appropriate.

Core Physical and Chemical Properties

A summary of the key physical and chemical identifiers for **vinyl phenyl acetate** is presented below.

Property	Value	Source
IUPAC Name	ethenyl 2-phenylacetate	[1]
Synonyms	Vinyl phenylacetate, Ethenyl phenylacetate	[1]
CAS Number	18120-64-4	
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1]
Molecular Weight	162.18 g/mol	[1]

Quantitative Physical Properties

Explicit experimental data for the density, boiling point, and melting point of **vinyl phenyl acetate** are not readily available in the searched literature. The following table provides computed properties for **vinyl phenyl acetate** from PubChem and experimental data for the related compounds, vinyl acetate and phenyl acetate, for reference.

Property	Vinyl Phenyl Acetate (Computed)	Vinyl Acetate (Experimental)	Phenyl Acetate (Experimental)
Density	No Data Available	0.934 g/cm ³ [2][3]	1.073 g/mL at 25 °C[4][5]
Boiling Point	No Data Available	72.7 °C[2][3]	196 °C[4][5]
Melting Point	No Data Available	-93.5 °C[2]	No Data Available
XLogP3	2.3	0.7	1.5

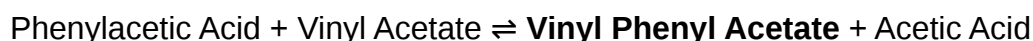
Experimental Protocols

Proposed Synthesis of Vinyl Phenyl Acetate

A direct experimental protocol for the synthesis of **vinyl phenyl acetate** was not found in the reviewed literature. However, based on general principles of esterification and procedures for

analogous compounds like ethyl phenylacetate, a plausible synthetic route would involve the acid-catalyzed esterification of phenylacetic acid with vinyl acetate via transvinylation.

Reaction:



Proposed Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine phenylacetic acid (1 equivalent) and vinyl acetate (a suitable excess, e.g., 3-5 equivalents) in an appropriate solvent such as toluene.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reaction:** Heat the mixture to reflux with continuous stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Neutralize the acid catalyst with a mild base, such as a saturated sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent (e.g., ethyl acetate). Combine the organic layers.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by vacuum distillation or column chromatography.

Diagram of Proposed Synthesis Workflow

Caption: A workflow diagram for the proposed synthesis of **vinyl phenyl acetate**.

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

A specific GC-MS protocol for **vinyl phenyl acetate** was not found. However, a standard approach for the analysis of a volatile ester like **vinyl phenyl acetate** can be outlined based on methods for similar compounds.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Capillary column suitable for the analysis of semi-volatile organic compounds (e.g., a 5% phenyl-methylpolysiloxane column).

Proposed GC-MS Parameters:

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC inlet.
- Inlet Temperature: Set to a temperature that ensures rapid volatilization without thermal degradation (e.g., 250 °C).
- Oven Program: A temperature gradient program would be employed to ensure good separation. For example, an initial temperature of 50 °C held for 2 minutes, followed by a ramp of 10 °C/min to 280 °C, and held for 5 minutes.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from a low to high m/z range (e.g., 40-400 amu) to capture the molecular ion and characteristic fragment ions.
 - Source and Transfer Line Temperatures: Typically set around 230 °C and 280 °C, respectively.

Chemical Reactivity and Stability

Hydrolysis

As an ester, **vinyl phenyl acetate** is expected to undergo hydrolysis under both acidic and basic conditions to yield phenylacetic acid and vinyl alcohol. The vinyl alcohol intermediate is unstable and will tautomerize to the more stable acetaldehyde.

Reaction Pathway:

Vinyl Phenyl Acetate + H₂O → Phenylacetic Acid + Vinyl Alcohol → Phenylacetic Acid + Acetaldehyde

Diagram of Hydrolysis Pathway

Caption: The hydrolysis pathway of **vinyl phenyl acetate**.

Polymerization

The vinyl group in **vinyl phenyl acetate** makes it susceptible to polymerization, similar to vinyl acetate. This can be initiated by radical initiators, light, or heat. The polymerization of vinyl acetate is a well-documented industrial process, and it is reasonable to assume that **vinyl phenyl acetate** would exhibit similar reactivity, leading to the formation of poly**vinyl phenyl acetate**.

Reactivity with Electrophiles

Vinyl esters can react with electrophiles at the double bond. The reactivity is influenced by the electronic nature of the ester group. These reactions can lead to a variety of functionalized products.

Biological Activity and Signaling Pathways

There is currently no specific information available in the searched literature regarding the biological activity or involvement of **vinyl phenyl acetate** in cellular signaling pathways. However, derivatives of phenylacetic acid are known to possess a wide range of biological activities and are used in various pharmaceuticals. Further research would be required to determine if **vinyl phenyl acetate** or its metabolites exhibit any significant biological effects.

Conclusion

This technical guide provides a summary of the available information on the physical and chemical properties of **vinyl phenyl acetate**. While experimental data for this specific compound is limited, its properties and reactivity can be inferred from related compounds and general chemical principles. The proposed experimental protocols for synthesis and analysis provide a starting point for researchers working with this molecule. Further investigation is needed to fully characterize its physical properties, explore its reactivity in detail, and determine any potential biological activity.

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References

- 1. Vinyl phenyl acetate | C₁₀H₁₀O₂ | CID 13395202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Vinyl acetate - Wikipedia [en.wikipedia.org]
- 3. Vinyl acetate | 108-05-4 [chemicalbook.com]
- 4. Phenyl acetate | CH₃COOC₆H₅ | CID 31229 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Phenyl acetate 99 122-79-2 [sigmaaldrich.com]
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